

In-depth Technical Guide: 2-Methyl 5-cyclohexylpentanol (CAS: 1141487-54-8)

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Compound of Interest

Compound Name: 2-Methyl 5-cyclohexylpentanol

Cat. No.: B8338738

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Abstract

2-Methyl 5-cyclohexylpentanol, registered under CAS number 1141487-54-8, is a synthetic alcohol primarily utilized in the cosmetics and personal care industry. Marketed under trade names such as SymDeo® B125, its principal function is as a deodorant and skin-conditioning agent.^[1] Its efficacy as a deodorant stems from its antimicrobial and anti-biofilm properties, which selectively target odor-causing bacteria on the skin.^[1] Notably, it is presented as a microbiome-friendly alternative to broader-spectrum antimicrobials. This technical guide provides a comprehensive overview of the available technical data on **2-Methyl 5-cyclohexylpentanol**, including its chemical and physical properties, a proposed synthesis route, and its known mechanism of action. While detailed experimental protocols and specific biological signaling pathway interactions are not extensively documented in publicly available literature, this guide consolidates the existing knowledge to support further research and development.

Chemical and Physical Properties

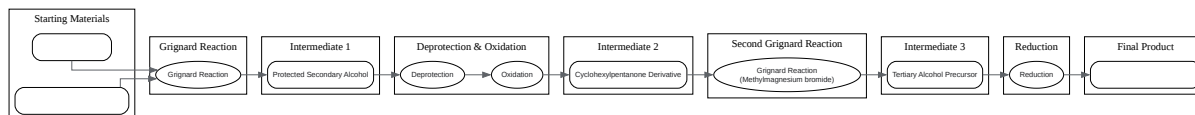
A summary of the key chemical and physical properties of **2-Methyl 5-cyclohexylpentanol** is presented in Table 1. This data has been compiled from various chemical databases and supplier information.

Property	Value	Source
Molecular Formula	C12H24O	PubChem
Molecular Weight	184.32 g/mol	PubChem
IUPAC Name	5-cyclohexyl-2-methylpentan-1-ol	PubChem
Appearance	Colorless clear liquid (estimated)	The Good Scents Company
Boiling Point	250.00 °C @ 760.00 mm Hg (estimated)	The Good Scents Company
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	Vigon International
Solubility in Water	23.87 mg/L @ 25 °C (estimated)	The Good Scents Company
Solubility in Alcohol	Soluble	The Good Scents Company
logP (o/w)	4.340 (estimated)	The Good Scents Company

Synthesis

While a detailed, step-by-step experimental protocol for the synthesis of **2-Methyl 5-cyclohexylpentanol** is not readily available in peer-reviewed literature, a plausible and efficient multi-step synthesis can be proposed based on established organic chemistry principles. One potential route involves a Grignard reaction, a classic and reliable method for forming carbon-carbon bonds.

A hypothetical synthesis workflow is outlined below. This workflow is intended as a conceptual guide for researchers and would require optimization and validation in a laboratory setting.

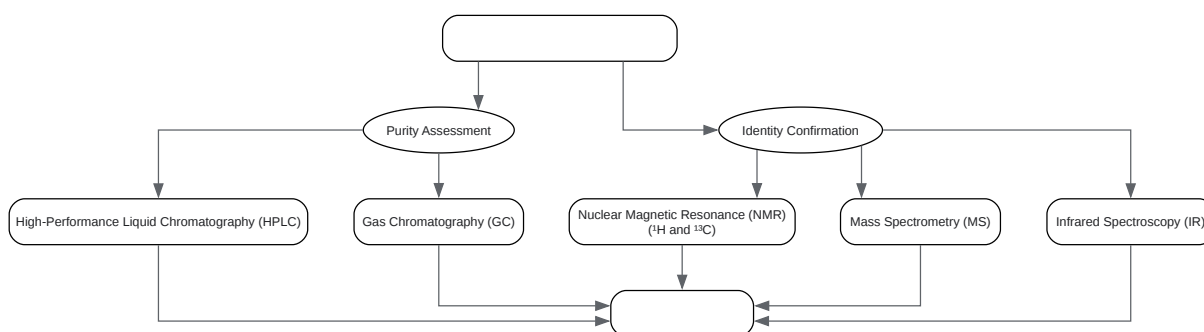


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Caption: Hypothetical Grignard-based synthesis route for **2-Methyl 5-cyclohexylpentanol**.

Analytical Methods

Analysis of **2-Methyl 5-cyclohexylpentanol** for purity and identity would typically involve standard chromatographic and spectroscopic techniques. While specific, validated protocols are not publicly available, a general workflow for quality control analysis is proposed.



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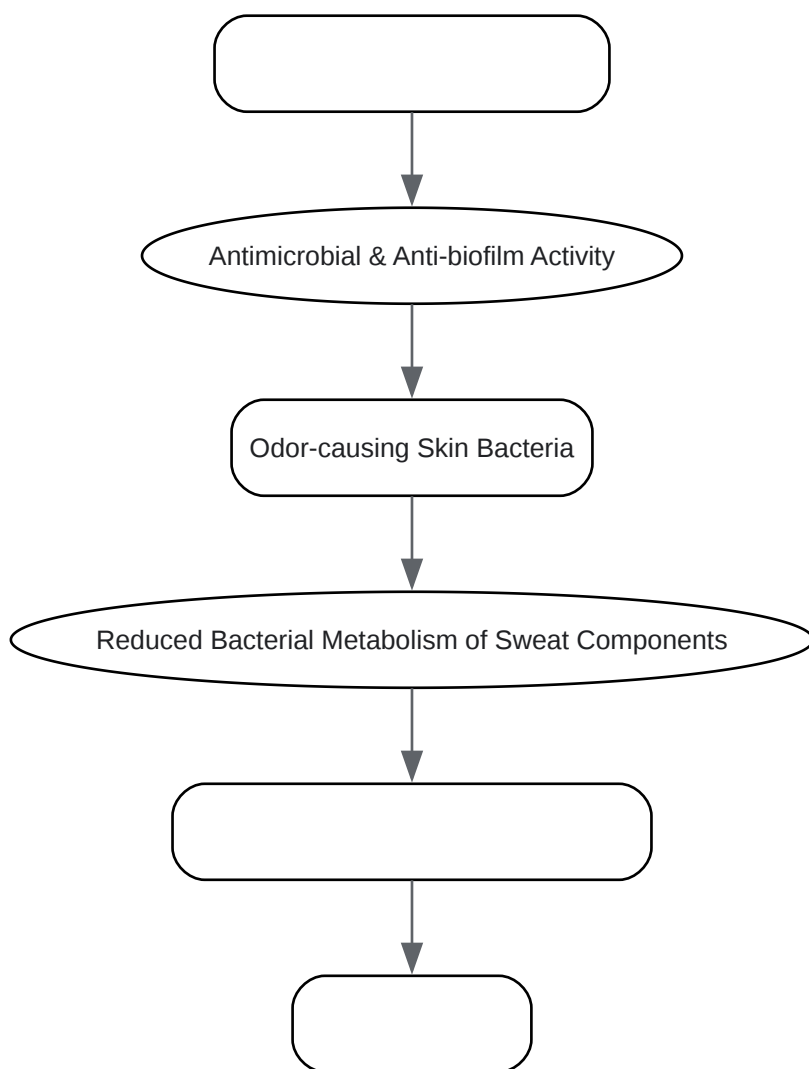
Caption: Proposed analytical workflow for **2-Methyl 5-cyclohexylpentanol**.

Mechanism of Action and Biological Activity

The primary documented biological activity of **2-Methyl 5-cyclohexylpentanol** is its antimicrobial action, which is the basis for its use as a deodorant. It is described as having anti-bacterial and anti-biofilm properties.^[1] Research indicates that it can effectively control odor without significantly disrupting the natural balance of the axillary microbiome, making it a "microbiome-friendly" ingredient.^[1]

At present, there is no specific, detailed information in the public domain that elucidates the interaction of **2-Methyl 5-cyclohexylpentanol** with defined biological signaling pathways in either microbial or human cells. Its antimicrobial effect is likely due to non-specific disruption of bacterial cell membranes, a common mechanism for alcohols and other lipophilic antimicrobial agents. This mechanism would not be considered a specific signaling pathway.

The logical relationship for its deodorant action is as follows:



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Caption: Mechanism of deodorant action for **2-Methyl 5-cyclohexylpentanol**.

Safety and Toxicology

Based on available safety data, **2-Methyl 5-cyclohexylpentanol** is classified as very toxic to aquatic life with long-lasting effects. This is an important consideration for its environmental fate and disposal. For topical applications in cosmetics, it is generally considered safe at the concentrations used.

Conclusion and Future Directions

2-Methyl 5-cyclohexylpentanol is a commercially relevant compound with established applications in the personal care industry. While its macroscopic functions are well-documented, there is a clear opportunity for further research to fill the existing gaps in the technical literature. Future work should focus on:

- Publication of detailed synthesis and analytical protocols: This would be invaluable for researchers working with this compound.
- Elucidation of the specific antimicrobial mechanism: Moving beyond the general description of membrane disruption to identify specific molecular targets or pathways would be a significant contribution.
- Investigation of potential interactions with skin cell signaling pathways: Given its application to the skin, understanding any effects on keratinocytes or other skin cells is crucial for a complete safety and efficacy profile.

This technical guide serves as a foundational resource for professionals in research and drug development, highlighting both the known attributes of **2-Methyl 5-cyclohexylpentanol** and the areas ripe for further scientific inquiry.

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References

- 1. 2-Methyl 5-Cyclohexylpentanol|CAS 1141487-54-8|RUO [benchchem.com]
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